

Commercial Availability and Synthetic Pathways of 2-(Bromomethyl)thiolane: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

2-(Bromomethyl)thiolane, also known as 2-(bromomethyl)tetrahydrothiophene, is a saturated heterocyclic compound with potential applications as a building block in medicinal chemistry and materials science. Its saturated thiolane (tetrahydrothiophene) ring distinguishes it from its more commonly cited aromatic counterpart, 2-(bromomethyl)thiophene, offering different conformational flexibility and reactivity profiles. This technical guide provides a comprehensive overview of the commercial availability, synthesis, and known properties of **2-**(**Bromomethyl)thiolane** (CAS No. 53310-35-3).

Commercial Availability

2-(Bromomethyl)thiolane is available from a limited number of specialized chemical suppliers. While not as commonly stocked as its thiophene analog, it can be procured for research and development purposes.



Supplier	CAS Number	Notes
Vulcanchem	53310-35-3	Listed as a product with physicochemical data available.
JHECHEM CO LTD	53310-35-3	Listed as a supplier.

Note: Availability and pricing are subject to change. It is recommended to contact the suppliers directly for current information.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(Bromomethyl)thiolane** is presented below.

Property	Value
Molecular Formula	C₅H₀BrS
Molecular Weight	181.10 g/mol
Boiling Point	80-82 °C at 15 mmHg
Density	1.605 g/cm ³
LogP	2.276
Polar Surface Area	25.3 Ų

Synthesis of 2-(Bromomethyl)thiolane

The primary synthetic route to **2-(Bromomethyl)thiolane** is through the free-radical bromination of 2-methylthiolane. This reaction typically utilizes a brominating agent such as N-bromosuccinimide (NBS) in the presence of a radical initiator.

Experimental Protocol: Free-Radical Bromination of 2-Methylthiolane



While a detailed, peer-reviewed experimental protocol specifically for the synthesis of **2- (Bromomethyl)thiolane** is not readily available in the searched literature, a general procedure can be adapted from standard free-radical bromination methods for similar substrates. The following is a representative, though not directly cited, protocol.

Materials:

- 2-Methylthiolane
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) as a radical initiator
- Anhydrous carbon tetrachloride (CCl4) or other suitable non-polar solvent
- Inert gas (e.g., Argon or Nitrogen)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: A dry, round-bottom flask is charged with 2-methylthiolane and anhydrous carbon tetrachloride under an inert atmosphere.
- Addition of Reagents: N-Bromosuccinimide and a catalytic amount of the radical initiator (AIBN or BPO) are added to the stirred solution.
- Reaction Conditions: The reaction mixture is heated to reflux (the boiling point of the solvent)
 to initiate the radical chain reaction. The progress of the reaction can be monitored by
 techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).



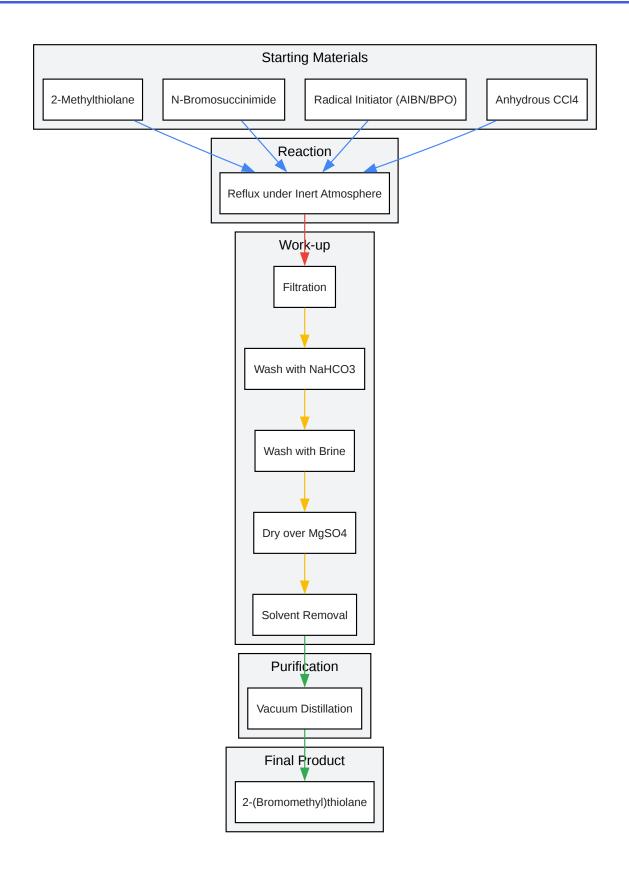




- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The solid succinimide byproduct is removed by filtration. The filtrate is then washed sequentially with saturated sodium bicarbonate solution to neutralize any acidic byproducts, followed by brine.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by vacuum distillation to yield 2-(Bromomethyl)thiolane.

Logical Workflow for Synthesis





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Synthetic Workflow for 2-(Bromomethyl)thiolane

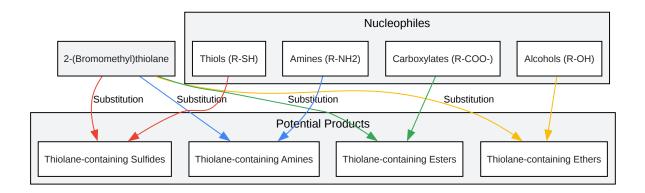


Applications in Research and Drug Development

While specific examples of the use of **2-(Bromomethyl)thiolane** in signaling pathways or as a key component in marketed drugs are not prevalent in the readily available literature, its structure suggests potential applications as a versatile synthetic intermediate.

The thiolane moiety is found in a number of biologically active natural products and synthetic compounds, exhibiting a range of activities including antiviral, anti-cancer, and antimicrobial properties. The bromomethyl group of **2-(Bromomethyl)thiolane** is a reactive handle that can be used to introduce the thiolane scaffold into larger molecules through nucleophilic substitution reactions.

Potential Synthetic Applications



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Reactivity of 2-(Bromomethyl)thiolane

Safety and Handling

A formal Safety Data Sheet (SDS) for **2-(Bromomethyl)thiolane** was not retrieved in the literature search. However, based on its chemical structure as an alkyl bromide, it should be handled with caution in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is essential. Alkylating agents are often irritants and may be harmful if inhaled, ingested, or absorbed through the skin.



Conclusion

2-(Bromomethyl)thiolane is a commercially available, albeit not widely stocked, saturated heterocyclic compound. Its synthesis is achievable through the free-radical bromination of 2-methylthiolane. While its direct application in drug development and signaling pathways is not yet well-documented, its reactive nature makes it a potentially valuable building block for the synthesis of novel molecules with interesting biological and material properties. Further research into the reactivity and applications of this compound is warranted.

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